

# A Technical Guide to Phenanthrene-d10: Commercial Availability and Applications for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Phenanthrene-d10

Cat. No.: B032357

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For researchers, scientists, and drug development professionals, sourcing high-quality internal standards is a critical step in ensuring the accuracy and reliability of analytical data. This technical guide provides an in-depth overview of the commercial availability of **Phenanthrene-d10**, a widely used deuterated internal standard in mass spectrometry-based analyses.

**Phenanthrene-d10**, with the CAS number 1517-22-2, is a deuterated form of phenanthrene, a polycyclic aromatic hydrocarbon (PAH). Its molecular formula is C<sub>14</sub>D<sub>10</sub> and it has a molecular weight of approximately 188.29 g/mol <sup>[1]</sup> The use of deuterated standards like **Phenanthrene-d10** is crucial for quantitative analysis as they exhibit similar chemical and physical properties to their non-deuterated counterparts but can be distinguished by their mass-to-charge ratio in a mass spectrometer. This allows for precise quantification by correcting for sample loss during preparation and analytical variations.

## Commercial Availability of Phenanthrene-d10

A comprehensive survey of the market reveals several reputable suppliers offering **Phenanthrene-d10** in various purities, formulations, and quantities. The following table summarizes the offerings from key global suppliers to aid in the selection of the most suitable product for your research needs.

Supplier	Catalog Number(s)	Purity/Concentration	Quantity/Form at	Price (USD)
Simson Pharma Limited	OT1044001	High Quality (Certificate of Analysis provided)	Inquire for details	Competitive Price (Inquire)
Sigma-Aldrich (via Fisher Scientific)	SB101-500	98%	100mg	\$125.00
MedchemExpress	HY-113645S	Inquire for details	Inquire for details	Inquire for details
LGC Standards	Inquire for details	97.24%	Neat	Login to view price
NSI Lab Solutions	230, 230H	150 µg/mL in Methanol, 2000 µg/mL in Methylene Chloride	4x1.5mL, 10x1.5mL	\$105.00 - \$207.00
CPI International	Z-010006-04	1,000 mg/L in Methylene Chloride	1 ml	\$39.00
Uyanchem	Inquire for details	99% min	Inquire for details	Inquire for details
AccuStandard	Z-014J-6	4.0 mg/mL in Dichloromethane	1 mL	\$25.00
Crescent Chemical Company	3695D.10	1000 ppm in Dichloromethane	1mL	Inquire for details
Cambridge Isotope Laboratories, Inc.	DLM-371-1.2	98% (200 µg/mL in isooctane)	1.2 mL	\$120.00

## Experimental Protocol: Use of Phenanthrene-d10 as an Internal Standard

While specific experimental protocols will vary depending on the matrix and analyte of interest, a general workflow for the use of **Phenanthrene-d10** as an internal standard in a typical quantitative analysis by Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS) is outlined below.

Objective: To accurately quantify the concentration of a target analyte in a sample matrix.

Materials:

- **Phenanthrene-d10** internal standard solution of a known concentration.
- Sample containing the target analyte.
- Calibration standards of the target analyte at various concentrations.
- Appropriate solvents for sample preparation and dilution.
- GC-MS or LC-MS system.

Methodology:

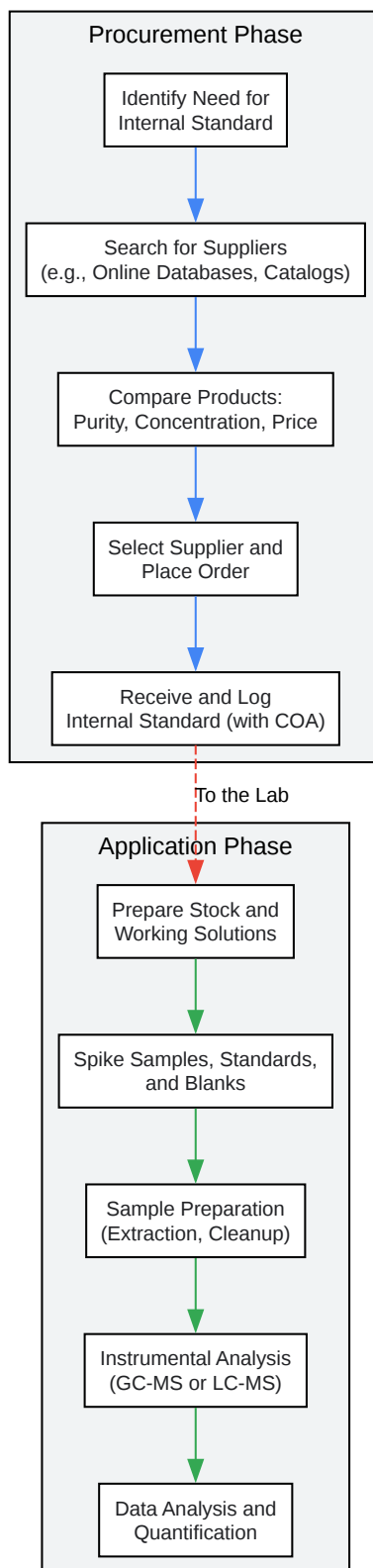
- Preparation of Working Solutions:
  - Prepare a stock solution of **Phenanthrene-d10** at a high concentration (e.g., 1000 µg/mL) in a suitable solvent.
  - Prepare a working internal standard solution by diluting the stock solution to a concentration that will yield a robust signal in the analytical instrument (e.g., 1 µg/mL).
- Sample and Standard Spiking:
  - To a known volume or weight of the sample, each calibration standard, and a blank, add a precise volume of the **Phenanthrene-d10** working internal standard solution. This ensures

that the final concentration of the internal standard is the same in all samples and standards.

- Sample Preparation:
  - Perform the necessary sample extraction, cleanup, and concentration steps as required by the specific analytical method. The presence of the internal standard throughout this process will account for any analyte loss.
- Instrumental Analysis:
  - Analyze the prepared samples, calibration standards, and blank using a validated GC-MS or LC-MS method.
  - Set the mass spectrometer to monitor for specific ions of both the target analyte and **Phenanthrene-d10**.
- Data Analysis:
  - For each injection, determine the peak area of the target analyte and the peak area of the **Phenanthrene-d10** internal standard.
  - Calculate the response factor (RF) for each calibration standard using the following formula:
    - $RF = (\text{Analyte Peak Area} / \text{Internal Standard Peak Area}) / (\text{Analyte Concentration} / \text{Internal Standard Concentration})$
  - Generate a calibration curve by plotting the peak area ratio (Analyte Peak Area / Internal Standard Peak Area) against the concentration of the analyte for the calibration standards.
  - Determine the concentration of the analyte in the sample by using the peak area ratio from the sample and the calibration curve.

## Workflow for Procurement and Use of a Deuterated Internal Standard

The following diagram illustrates the typical logical workflow from identifying the need for an internal standard to its final application in quantitative analysis.



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Caption: Workflow for procuring and using a deuterated internal standard.

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## References

- 1. Phenanthrene-D10 | CAS No- 1517-22-2 | Simson Pharma Limited [[simsonpharma.com](http://simsonpharma.com)]
- To cite this document: BenchChem. [A Technical Guide to Phenanthrene-d10: Commercial Availability and Applications for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b032357#phenanthrene-d10-suppliers-and-commercial-availability>]

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)